

# An In-depth Technical Guide to Tolyltriazole Sodium Salt: Molecular Structure and Activity

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## Compound of Interest

Compound Name: Tolyltriazole Sodium Salt

Cat. No.: B1324519

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## Abstract

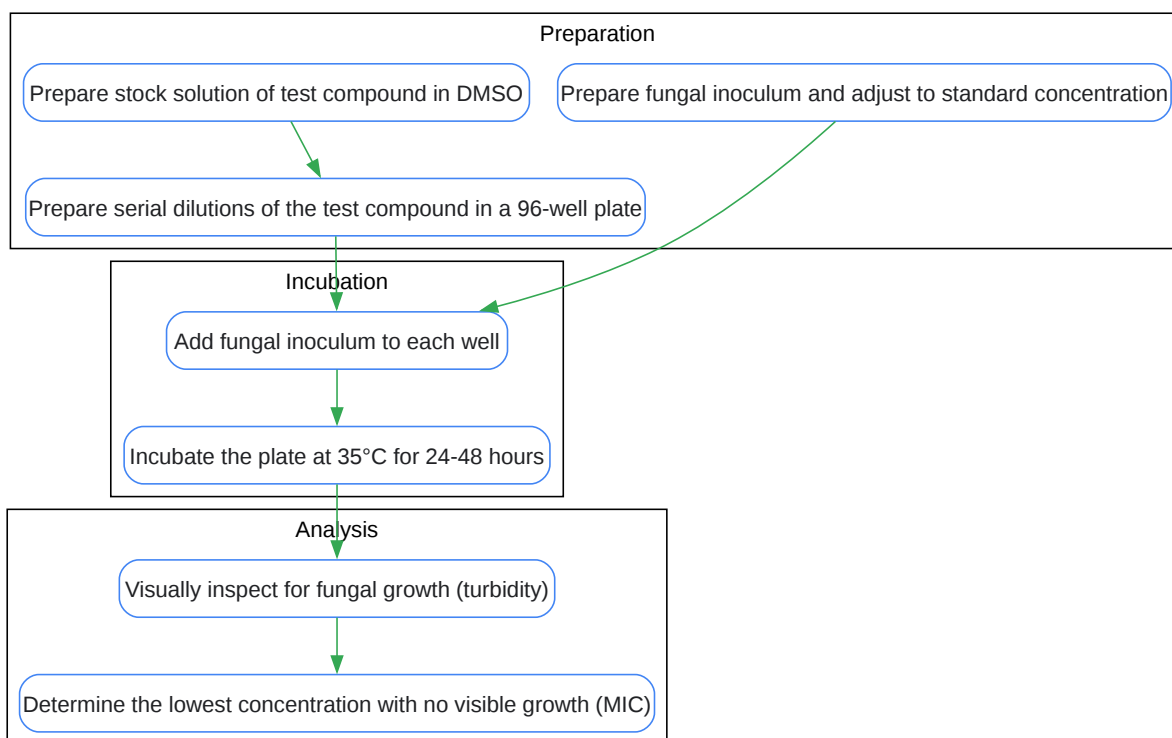
Tolyltriazole sodium salt is a well-established chemical compound with significant industrial applications, primarily as a corrosion inhibitor. This technical guide provides a comprehensive overview of its molecular structure, physicochemical properties, and mechanism of action in corrosion inhibition. Recognizing the interests of the drug development community, this document also delves into the burgeoning field of tolyltriazole derivatives, exploring their potential biological activities, particularly as antifungal agents. Detailed experimental protocols for synthesis and biological evaluation are provided, alongside structured data and graphical representations to facilitate understanding and further research.

## Molecular Structure and Chemical Properties

Tolyltriazole sodium salt is the sodium salt of tolyltriazole. The tolyltriazole component is a mixture of 4-methyl-1H-benzotriazole and 5-methyl-1H-benzotriazole. The sodium atom replaces the acidic proton on one of the nitrogen atoms of the triazole ring.

## Molecular Structure

The chemical structure of the predominant isomer, 5-methyl-1H-benzotriazole sodium salt, is depicted below.



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